Safe Disposal and Management of N-(cyclohexylmethyl)-2-hydroxyacetamide

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Compound of Interest

Compound Name:	*N-(cyclohexylmethyl)-2-hydroxyacetamide*
CAS No.:	*645405-30-7*
Cat. No.:	*B3002934*

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Operational Guide for Laboratory & Process Safety

Executive Summary

N-(cyclohexylmethyl)-2-hydroxyacetamide (CAS: 645405-30-7) is a functionalized organic amide commonly used as a pharmaceutical building block.[1][2] While not classified as an EPA P-list (acutely toxic) substance, its disposal requires strict adherence to Non-Halogenated Organic Waste protocols due to its potential for skin/eye irritation (H315, H319) and environmental persistence.[1][2]

This guide provides a self-validating workflow for the containment, neutralization, and disposal of this compound, ensuring compliance with RCRA standards and minimizing personnel exposure.

Part 1: Chemical Profile & Hazard Identification

The "Why" behind the protocol.

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Effective disposal begins with understanding the molecule's behavior.[2] This compound features two distinct functional domains that dictate its handling:

- Cyclohexyl Ring: Lipophilic (hydrophobic).[1][2] This makes water an ineffective rinsing agent.[1][2] You must use organic solvents (Ethanol, Acetone) for decontamination.[2]
- Hydroxyacetamide Moiety: Hydrophilic and capable of hydrogen bonding.[1][2] This increases viscosity and "stickiness" on glass surfaces, requiring thorough solvent washes.[2]

Physical & Safety Data Table

Property	Value / Status	Operational Implication
CAS Number	645405-30-7	Use for waste manifesting.[1][2]
Physical State	Solid or Viscous Liquid	May adhere to container walls; requires solvent rinse.[1][2]
Solubility	DMSO, Methanol, Ethanol	Use these for dissolving solid residues.[1][2]
Flash Point	>93°C (Estimated)	Combustible but not highly flammable.[1][2]
RCRA Status	Non-Listed (Treat as Hazardous)	Dispose via thermal destruction (Incineration).[1][2]
GHS Hazards	H315, H319, H335	PPE Mandatory: Nitrile gloves, safety goggles.[1][2]

Part 2: Waste Segregation Logic

The Core Directive: Do NOT dispose of this compound down the drain.[2] Even though it contains nitrogen, it does not meet the criteria for sanitary sewer discharge due to its complex organic structure and lack of biodegradability data.

Diagram 1: Waste Stream Decision Matrix

This decision tree guides the researcher to the correct waste container based on the physical state of the material.

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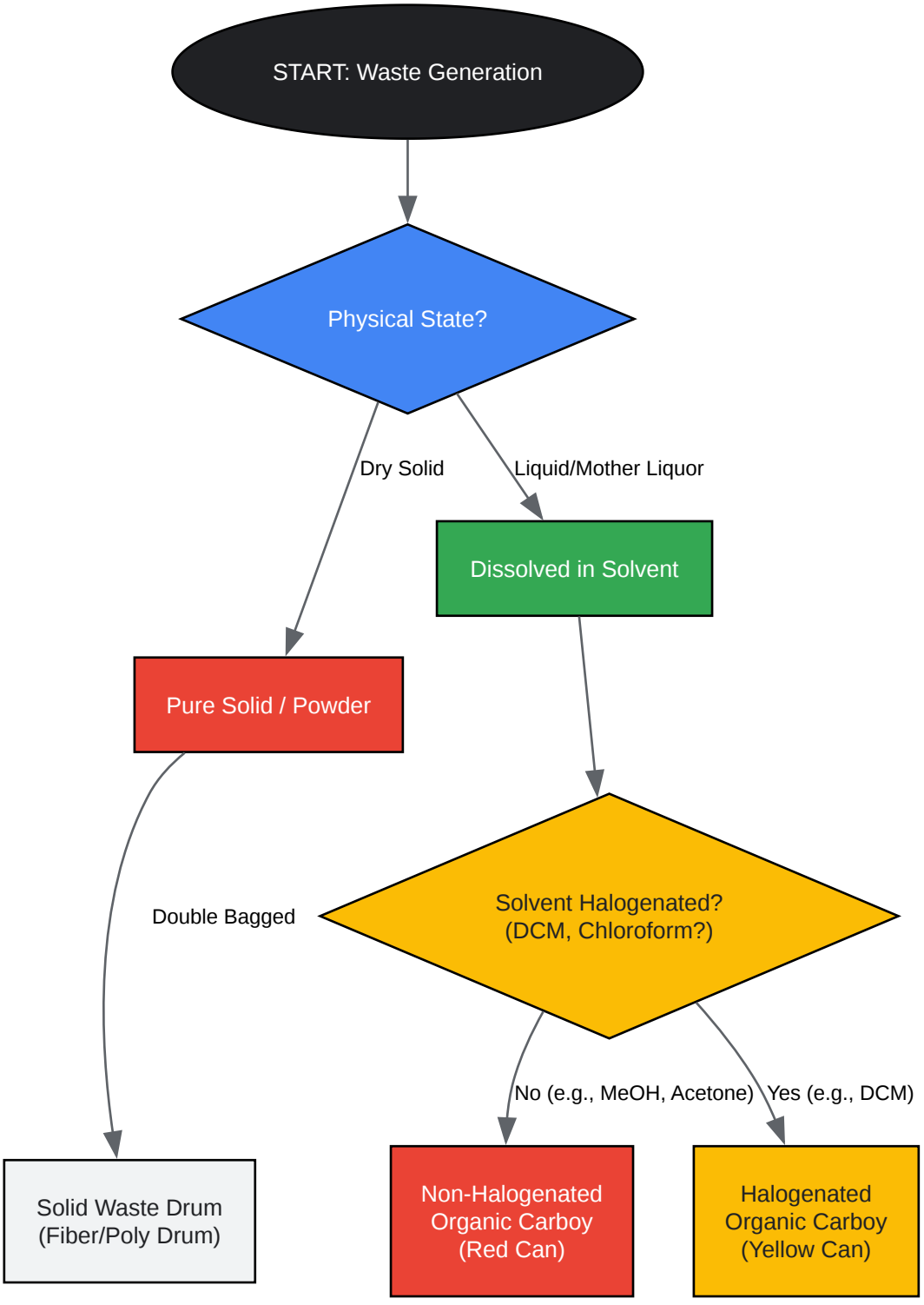

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Caption: Logic flow for segregating **N-(cyclohexylmethyl)-2-hydroxyacetamide** waste. Note that the solvent vehicle dictates the liquid waste stream.[2]

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Part 3: The Disposal Protocol (Step-by-Step)

A. Solid Waste (Pure Compound)

Scenario: Expired shelf stock or solid reaction byproduct.[1][2]

- PPE Verification: Don standard nitrile gloves (0.11mm thickness minimum), lab coat, and safety glasses.[1][2]
- Primary Containment: Do not dump loose powder directly into a drum.[1][2] Transfer the solid into a clear polyethylene bag or a screw-top jar.
- Labeling: Attach a hazardous waste label to the inner container.
  - Constituents: "**N-(cyclohexylmethyl)-2-hydroxyacetamide** (100%)"[1][2]
  - Hazard Checkbox: "Toxic" and "Irritant".[1][2]
- Secondary Containment: Place the sealed bag/jar into the laboratory's designated Solid Waste Drum.
- Decontamination: Wipe the spatula and balance area with an acetone-soaked Kimwipe.[1][2] Dispose of the Kimwipe in the solid waste drum.

B. Liquid Waste (Reaction Mixtures/Mother Liquors)

Scenario: The compound is dissolved in a solvent (e.g., Methanol or DMSO) following synthesis or purification.[1][2]

- Solvent Identification: Determine the primary solvent.[1][2]
  - If DMSO/Methanol/Ethanol: Use Non-Halogenated stream.[1][2]
  - If Dichloromethane (DCM): Use Halogenated stream.[1][2][3]
- Transfer: Pour the solution into the appropriate HDPE carboy using a funnel to prevent splashing.
- Rinsing (The Critical Step):

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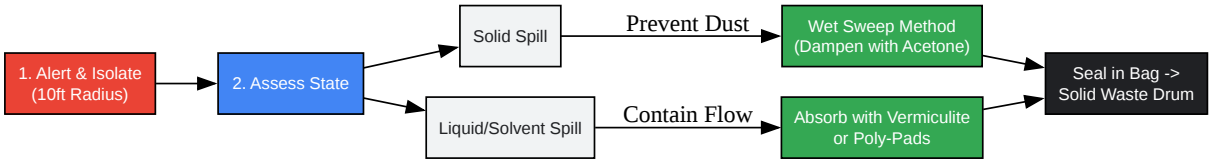
- The hydroxy group causes the molecule to adhere to glass.[2]
- Rinse 1: Add small volume of Acetone to the empty vessel. Swirl to dissolve residue.[1][2] Pour into waste.
- Rinse 2: Repeat with Ethanol.
- Rinse 3: Final rinse with water (this water rinse can go into the organic waste carboy to ensure all organics are captured, provided the carboy accepts <10% water).[2]

- Log Entry: Record the addition on the carboy's log sheet.
  - Entry: "Organic Amides in [Solvent Name]"

Part 4: Emergency Contingencies (Spill Control)

In the event of a spill, the "Scoop and Wipe" method is insufficient due to the compound's viscosity and potential for surface adsorption.

Diagram 2: Spill Response Workflow



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Caption: Immediate response protocol for laboratory spills. The "Wet Sweep" prevents inhalation of dust.[2]

Specific Spill Instructions:

- Solid Spills: Do not dry sweep.[1][2] This generates dust (H335 Respiratory Irritant).[1][2] Dampen a paper towel with acetone, place it over the powder, and wipe up.

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- Skin Exposure: Immediately wash with soap and water for 15 minutes.[1][2] The lipophilic cyclohexyl group makes water alone less effective; soap is crucial to emulsify and remove the compound [1, 5].[2]

Part 5: Regulatory Compliance & Documentation[1][2]

To maintain "Cradle-to-Grave" tracking required by the EPA, ensure your documentation aligns with these codes.

RCRA Waste Codes

While **N-(cyclohexylmethyl)-2-hydroxyacetamide** is not a listed waste (no P or U code), it is regulated based on Characteristics when mixed with solvents.[1][2]

Waste Composition	EPA Waste Code	Description
Pure Substance	None (Rec.[1][2] D001*)	Not listed, but treat as Ignitable/Toxic for safety.[1][2]
In Acetone/MeOH	D001	Ignitable Characteristic (>140°F flash point).[1][2][4]
In DCM/Chloroform	F002 / D019	Spent Halogenated Solvent / Carbon Tetrachloride.[1][2]

*Note: Many institutions default all unlisted organic chemicals to D001 (Ignitable) or a generic "State Regulated" code to ensure incineration.[2]

Labeling Requirements

Every container must have a label that includes:

- Full Chemical Name: No abbreviations (e.g., do not write "C-Amide").
- Hazard Pictograms: Flammable (if in solvent) and Irritant (Exclamation Mark).[1][2]

References

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